

# Application Notes and Protocols for 5-Chloropentanal

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## Compound of Interest

Compound Name: 5-Chloropentanal

Cat. No.: B1584631

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## Introduction

**5-Chloropentanal** (CAS No. 20074-80-0) is a bifunctional organic compound featuring both an aldehyde and a chloroalkane functional group. This unique structure makes it a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds and other bioactive molecules.<sup>[1]</sup> Its high reactivity, however, necessitates strict adherence to proper handling and storage procedures to ensure the safety of laboratory personnel and maintain the integrity of the compound.<sup>[1][2]</sup> These application notes provide detailed protocols for the safe handling, storage, and disposal of **5-Chloropentanal**.

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **5-Chloropentanal** is provided below for quick reference.

Property	Value	Reference(s)
CAS Number	20074-80-0	[1]
Molecular Formula	C5H9ClO	[1]
Molecular Weight	120.58 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	172 °C at 760 mmHg	[1]
Flash Point	67 °C	[1]
Density	1.006 g/cm <sup>3</sup>	[1]
Vapor Pressure	1.36 mmHg at 25°C	[1]
Signal Word	Danger	[4]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)	[3][4]

## Storage Procedures

Proper storage of **5-Chloropentanal** is crucial to maintain its stability and prevent hazardous reactions. As a reactive aldehyde, it is susceptible to oxidation and polymerization.

Storage Condition	Recommendation	Rationale
Temperature	Store in a freezer at -20°C.[1] For short-term use, storage at 2-8°C is acceptable.[5]	Low temperatures minimize degradation and side reactions.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).[1]	Prevents oxidation of the aldehyde functional group.
Container	Use tightly sealed, amber glass containers.	Protects from light, which can promote degradation, and prevents contamination.
Location	Store in a cool, dry, well-ventilated area away from incompatible materials and sources of ignition.[1]	Reduces the risk of fire and accidental hazardous reactions.

## Chemical Incompatibility

Due to its reactive nature as both an aldehyde and a chlorinated hydrocarbon, **5-Chloropentanal** is incompatible with a range of common laboratory reagents. Contact with these substances should be strictly avoided.

Incompatible Material Class	Examples	Potential Hazard
Oxidizing Agents	Peroxides, Nitric Acid, Chromic Acid	Violent reaction, fire, or explosion. Aldehydes are readily oxidized.[6][7]
Strong Bases	Sodium Hydroxide, Potassium Hydroxide	Can catalyze aldol condensation or other polymerization reactions, potentially leading to a runaway reaction.[6]
Strong Acids	Sulfuric Acid, Hydrochloric Acid	Can catalyze polymerization or other decomposition reactions.
Reducing Agents	Sodium Borohydride, Lithium Aluminum Hydride	Vigorous and exothermic reduction of the aldehyde.
Reactive Metals	Aluminum, Magnesium	Chlorinated hydrocarbons can react with certain metals, especially when heated, which can be catastrophic.[8]
Amines	Primary and secondary amines	Forms imines, often with the release of heat.[7]

## Experimental Protocols

### Personal Protective Equipment (PPE)

A critical aspect of safely handling **5-Chloropentanal** is the consistent use of appropriate personal protective equipment.

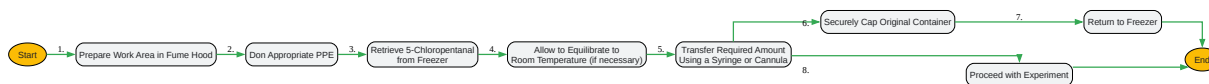


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Caption: Essential personal protective equipment for handling **5-Chloropentanal**.

## Safe Handling and Transfer Protocol

All manipulations of **5-Chloropentanal** should be performed in a well-ventilated chemical fume hood to minimize inhalation exposure.[9]



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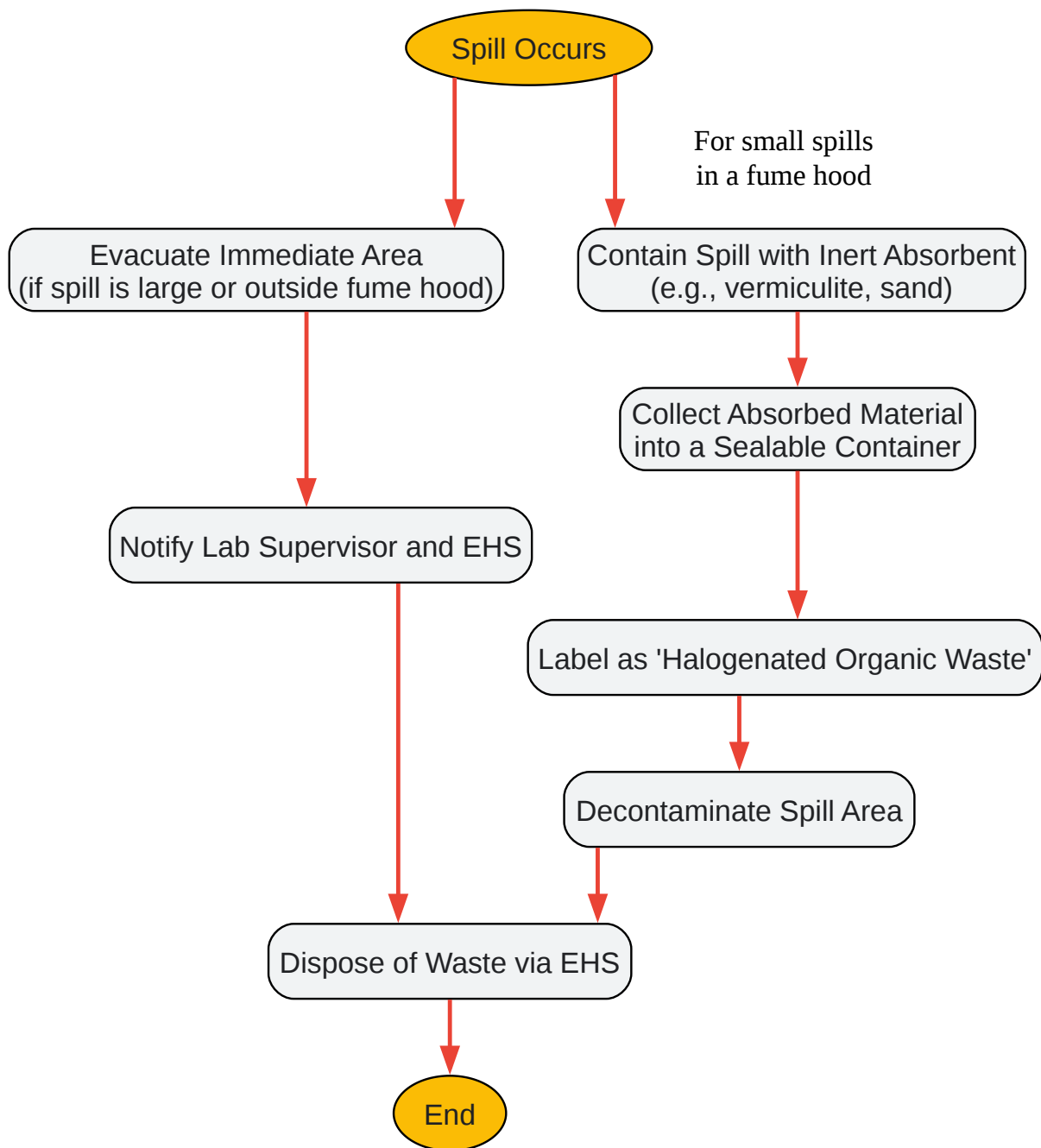
Caption: Step-by-step workflow for the safe transfer of **5-Chloropentanal**.

#### Detailed Steps:

- Preparation: Ensure the chemical fume hood is clean, free of clutter, and all necessary equipment is present.[9]
- Don PPE: Wear a flame-retardant lab coat, butyl rubber or nitrile gloves, and splash-proof safety goggles. A full-face shield is recommended.[9]
- Retrieval: Obtain the container of **5-Chloropentanal** from the freezer.
- Equilibration: If the experiment requires the reagent at room temperature, allow the sealed container to warm up in the fume hood.
- Transfer: For small volumes (<20 mL), use a dry, inert gas-purged syringe. For larger volumes, a cannula transfer under an inert atmosphere is recommended.[10]
- Secure Container: Immediately and securely cap the stock container of **5-Chloropentanal** after withdrawing the desired amount.
- Return to Storage: Promptly return the stock container to the freezer.
- Experimental Use: Proceed with the intended chemical reaction or procedure in the fume hood.

## Spill Management Protocol

In the event of a spill, prompt and appropriate action is necessary to mitigate hazards.



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Caption: Logical flow for managing a **5-Chloropentanal** spill.

### Key Actions:

- Small Spills (inside a fume hood):
  - Contain the spill using an inert absorbent material like vermiculite or sand. Do not use combustible materials like paper towels.
  - Carefully collect the absorbed material into a sealable, compatible container.
  - Label the container as "Halogenated Organic Waste" and include the chemical name.
  - Decontaminate the area with a suitable solvent, followed by soap and water.
  - Arrange for waste disposal through your institution's Environmental Health and Safety (EHS) department.
- Large Spills (or any spill outside a fume hood):
  - Evacuate the immediate area and alert others.
  - Notify your laboratory supervisor and EHS immediately.
  - Do not attempt to clean up a large spill yourself unless you are trained and equipped to do so.

## Waste Disposal Protocol

**5-Chloropentanal** is a halogenated organic compound and must be disposed of as hazardous waste.<sup>[11]</sup><sup>[12]</sup> Never dispose of this chemical down the drain.<sup>[12]</sup>

- Segregation: Collect all waste containing **5-Chloropentanal** in a dedicated, clearly labeled "Halogenated Organic Waste" container.<sup>[13]</sup> Do not mix with non-halogenated waste.<sup>[12]</sup>
- Container: Use a compatible, leak-proof container with a secure screw cap.
- Labeling: Ensure the waste container is properly labeled with the contents and associated hazards.



- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's EHS department.[14]

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